

# Personal protective equipment for handling 3-Methoxybenzene-1,2-diamine

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## Compound of Interest

Compound Name: 3-Methoxybenzene-1,2-diamine

Cat. No.: B1295814

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## Essential Safety and Handling Guide for 3-Methoxybenzene-1,2-diamine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **3-Methoxybenzene-1,2-diamine**. Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

## Hazard Summary

**3-Methoxybenzene-1,2-diamine** is a chemical that poses several health risks. According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, it is harmful if swallowed, inhaled, or in contact with skin.<sup>[1]</sup> It is also known to cause skin and serious eye irritation.<sup>[1][2]</sup>

Hazard Classification	Description
Acute Toxicity, Oral	Harmful if swallowed.[1]
Acute Toxicity, Dermal	Harmful in contact with skin.[1]
Acute Toxicity, Inhalation	Harmful if inhaled.[1][2]
Skin Corrosion/Irritation	Causes skin irritation.[1][2]
Serious Eye Damage/Irritation	Causes serious eye irritation.[1][2]
Specific target organ toxicity	May cause respiratory irritation.[2][3]

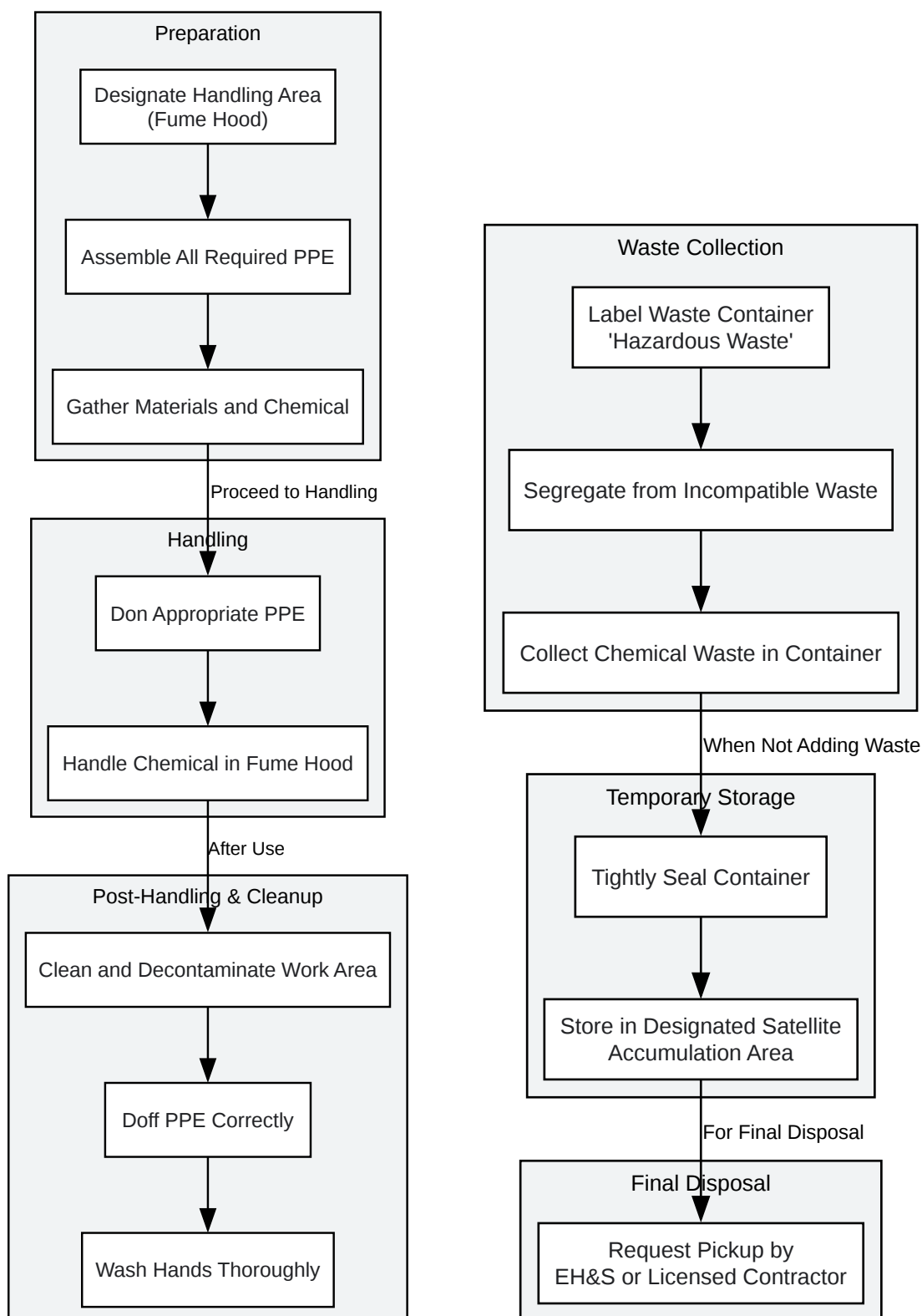
## Personal Protective Equipment (PPE)

Due to the hazardous nature of **3-Methoxybenzene-1,2-diamine**, the use of appropriate personal protective equipment is mandatory.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	To prevent skin contact, as the substance is harmful and causes skin irritation.[1][2]
Eye and Face Protection	Safety goggles with side shields or a face shield.	To protect against splashes and prevent serious eye irritation.[1][2][4]
Skin and Body Protection	Laboratory coat, long-sleeved clothing, and closed-toe shoes. Consider disposable coveralls for extensive handling.	To minimize skin exposure.[5]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate or for spill cleanup, a NIOSH-approved respirator with appropriate cartridges is necessary.	To prevent inhalation, as the substance is harmful if inhaled and may cause respiratory irritation.[1][2][3]

## Operational Plan: Safe Handling Workflow

Proper handling procedures are critical to minimize exposure and prevent contamination.



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## References

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